

CAS number and molecular weight of Norfloxacin-d8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Norfloxacin-d8

Cat. No.: B565426

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In-Depth Technical Guide: Norfloxacin-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **Norfloxacin-d8**, a deuterated analog of the broad-spectrum fluoroquinolone antibiotic, Norfloxacin. This stable isotope-labeled compound is a critical tool for researchers and analytical scientists, primarily utilized as an internal standard in quantitative bioanalytical studies, such as pharmacokinetic and metabolic profiling.

Core Physicochemical Data

The fundamental properties of **Norfloxacin-d8** are summarized below. This data is essential for accurate weighing, solution preparation, and mass spectrometry settings.

Parameter	Value	Citations
CAS Number	1216601-32-9	[1] [2] [3]
Molecular Formula	C ₁₆ H ₁₀ D ₈ FN ₃ O ₃	[1] [4] [5]
Molecular Weight	327.38 g/mol	[1] [4] [6]
Alternate Molecular Weight	327.34 g/mol	[5] [7]

Note: The minor discrepancy in molecular weight values likely arises from different calculation methods or rounding conventions by various suppliers.

Application in Quantitative Analysis: Experimental Protocol

Norfloxacin-d8 is most commonly employed as an internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays to ensure the accuracy and precision of Norfloxacin quantification in complex biological matrices. The following is a representative experimental protocol for the determination of Norfloxacin in human plasma.

Materials and Reagents

- Norfloxacin analytical standard
- **Norfloxacin-d8** (internal standard)
- Human plasma (with anticoagulant, e.g., K₂EDTA)
- Acetonitrile (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water (18.2 MΩ·cm)
- Microcentrifuge tubes
- Autosampler vials

Preparation of Standard and Quality Control Solutions

- **Primary Stock Solutions (1 mg/mL):** Accurately weigh and dissolve Norfloxacin and **Norfloxacin-d8** in an appropriate solvent (e.g., methanol or a mixture of methanol and methylene chloride) to create individual primary stock solutions.
- **Working Standard Solutions:** Prepare serial dilutions of the Norfloxacin primary stock solution in a suitable solvent (e.g., 50:50 acetonitrile:water) to create a series of working standard solutions for the calibration curve.

- Internal Standard Working Solution: Dilute the **Norfloxacin-d8** primary stock solution to a fixed concentration (e.g., 100 ng/mL) to be used for spiking all samples.

Sample Preparation (Protein Precipitation)

- Aliquot 100 µL of plasma samples (calibration standards, quality controls, and unknown samples) into 1.5 mL microcentrifuge tubes.
- Add 20 µL of the Internal Standard Working Solution (**Norfloxacin-d8**) to each tube and vortex briefly.
- Add 300 µL of cold acetonitrile to each tube to precipitate plasma proteins.
- Vortex vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to clean autosampler vials for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography System: A UHPLC system is recommended for optimal separation.
 - Column: A C18 reversed-phase column (e.g., Waters Acquity BEH C₁₈, 2.1 x 50 mm, 1.7 µm) is suitable.
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient Elution: A linear gradient from a low to high percentage of Mobile Phase B is employed to elute the analytes.
 - Flow Rate: A typical flow rate is 0.4 mL/min.
 - Injection Volume: 5-10 µL.

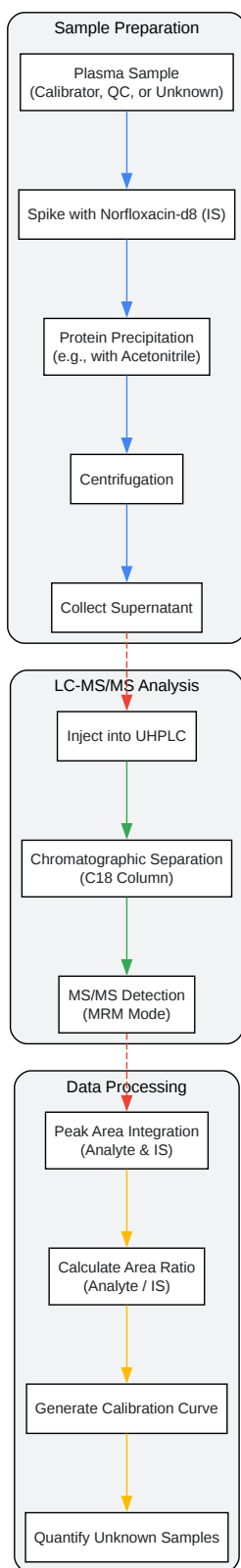
- Mass Spectrometry System: A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode with an electrospray ionization (ESI) source in positive mode.
 - MRM Transitions: Specific precursor-to-product ion transitions for both Norfloxacin and **Norfloxacin-d8** must be optimized for maximum sensitivity and specificity.
 - Norfloxacin (Analyte): e.g., m/z 320.1 \rightarrow 276.1
 - **Norfloxacin-d8** (IS): e.g., m/z 328.2 \rightarrow 284.2
 - Ion Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows.

Data Analysis

- Integrate the peak areas for both the analyte (Norfloxacin) and the internal standard (**Norfloxacin-d8**) for each injection.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards using a weighted linear regression model.
- Determine the concentration of Norfloxacin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualized Experimental Workflow

The following diagram illustrates the key steps in a typical bioanalytical workflow utilizing **Norfloxacin-d8** as an internal standard.



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Caption: Bioanalytical workflow for Norfloxacin quantification using **Norfloxacin-d8**.

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- To cite this document: BenchChem. [CAS number and molecular weight of Norfloxacin-d8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565426#cas-number-and-molecular-weight-of-norfloxacin-d8]

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